Introduction: The Strategic Importance of a Bifunctional Thiophene Scaffold

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Compound of Interest

Compound Name:	*5-Formylthiophene-3-sulfonyl chloride*
CAS No.:	*2138174-09-9*
Cat. No.:	*B2396685*

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In the landscape of medicinal chemistry, the pursuit of novel molecular entities with therapeutic potential is relentless. Central to this endeavor is the use of versatile chemical building blocks—scaffolds that permit the systematic exploration of chemical space to optimize biological activity. 5-formyl-3-chlorosulfonylthiophene emerges as a molecule of significant strategic value for researchers, scientists, and drug development professionals. This substituted thiophene is not merely an intermediate; it is a carefully designed scaffold featuring two distinct and highly reactive functional groups: an electrophilic chlorosulfonyl group and a versatile formyl (aldehyde) group.

The thiophene ring itself is a "privileged pharmacophore," a core structure frequently found in FDA-approved drugs, valued for its electronic properties and its ability to act as a bioisostere for a phenyl ring.[1] The strategic placement of the chlorosulfonyl and formyl groups at the 3- and 5-positions, respectively, unlocks a powerful platform for combinatorial chemistry and targeted synthesis. The chlorosulfonyl moiety is a potent precursor for sulfonamides—a class of compounds with a rich history in medicine—while the aldehyde provides a gateway for a multitude of chemical transformations. This guide offers a Senior Application Scientist's perspective on the core properties, synthesis, reactivity, and safe handling of this pivotal

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reagent, providing the technical accuracy and field-proven insights necessary for its effective application in drug discovery programs.

Physicochemical and Computational Properties

A precise understanding of a compound's physical and chemical characteristics is the foundation of its effective use in synthesis. The properties of 5-formyl-3-chlorosulfonylthiophene are summarized below. These data are critical for reaction planning, purification, and storage.

Property	Value	Source
CAS Number	2138174-09-9	[2]
Molecular Formula	$C_5H_3ClO_3S_2$	[2][3]
Molecular Weight	210.66 g/mol	[2]
Appearance	Solid (predicted)	Inferred
SMILES	C1=C(SC=C1S(=O)(=O)Cl)C=O	[2][3]
Storage Conditions	Sealed in dry, 2-8°C	[2]
Topological Polar Surface Area (TPSA)	51.21 Å²	[2]
logP (Predicted)	1.4881	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	2	[2]

The computational data, such as TPSA and logP, are invaluable for early-stage drug design, offering predictions on membrane permeability and solubility, which are key determinants of a drug candidate's pharmacokinetic profile.

Proposed Synthesis: A Logic-Driven Approach

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While specific literature detailing the synthesis of 5-formyl-3-chlorosulfonylthiophene is not readily available, a robust synthetic route can be logically deduced from established methodologies for analogous thiophene derivatives.[4] The most direct and industrially scalable approach involves the electrophilic chlorosulfonation of a suitable thiophene precursor.

The causality behind this choice rests on the reactivity of the thiophene ring. It is an electron-rich heterocycle susceptible to electrophilic aromatic substitution. Chlorosulfonic acid ($ClSO_3H$) is a powerful electrophile capable of installing the $-SO_2Cl$ group directly onto the ring. The key is selecting the correct starting material and controlling the reaction conditions to achieve the desired regioselectivity. A plausible starting material would be 2-thiophenecarboxaldehyde.

Caption: Proposed synthetic workflow for 5-formyl-3-chlorosulfonylthiophene.

Experimental Protocol: A Self-Validating System

This protocol is designed to be self-validating by including in-process checks and emphasizing critical control points.

Objective: To synthesize 5-formyl-3-chlorosulfonylthiophene via electrophilic chlorosulfonation.

Materials:

- 2-Thiophenecarboxaldehyde
- Chlorosulfonic acid ($ClSO_3H$)
- Dichloromethane (DCM), anhydrous
- Ice
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Protocol:

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- Vessel Preparation: Under an inert atmosphere (e.g., nitrogen or argon), equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a thermometer. Ensure all glassware is rigorously dried to prevent premature hydrolysis of the acid chloride.
- Reaction Setup: Charge the flask with 2-thiophenecarboxaldehyde (1.0 eq) dissolved in anhydrous dichloromethane. Cool the solution to 0-5°C using an ice bath.
    - Causality: Low temperature is critical to control the exothermicity of the reaction and to minimize the formation of undesired byproducts from over-reaction or decomposition.
- Reagent Addition: Add chlorosulfonic acid (approx. 1.1 - 1.5 eq) dropwise via the dropping funnel to the stirred solution, ensuring the internal temperature does not exceed 5°C.
    - Causality: A slight excess of the chlorosulfonating agent ensures complete conversion of the starting material. The slow, dropwise addition is a crucial safety and selectivity measure.
- Reaction Monitoring: After the addition is complete, allow the reaction to stir at 0-5°C. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Quenching: Carefully and slowly pour the reaction mixture onto a vigorously stirred slurry of crushed ice.
    - Causality: This step quenches the reaction by hydrolyzing any remaining chlorosulfonic acid and protonating the reaction mixture. The use of a large volume of ice dissipates the heat generated during this highly exothermic quenching process.
- Workup & Isolation:
    - Allow the mixture to warm to room temperature and separate the organic layer.
    - Extract the aqueous layer with dichloromethane (2x).
    - Combine the organic layers and wash sequentially with cold water, saturated sodium bicarbonate solution (to neutralize residual acid), and finally with brine.

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purification: The crude product can be purified by recrystallization or flash column chromatography on silica gel.

Core Reactivity: A Dual-Handle Approach to Molecular Diversity

The synthetic power of 5-formyl-3-chlorosulfonylthiophene lies in the orthogonal reactivity of its two functional groups. This allows for selective modification, enabling the construction of complex molecules in a controlled, stepwise manner.

- The Chlorosulfonyl Group (-SO_2Cl): This is a highly electrophilic moiety, making it an excellent sulfonylating agent. Its primary reaction is with nucleophiles to form stable sulfonamide or sulfonate ester linkages.

  - Sulfonamide Formation: Reaction with primary or secondary amines (R^1R^2NH) in the presence of a non-nucleophilic base (e.g., triethylamine or pyridine) readily yields the corresponding sulfonamides. This reaction is a cornerstone of medicinal chemistry, as the sulfonamide functional group is present in a vast array of antibacterial, diuretic, and anti-inflammatory drugs.

  - Sulfonate Ester Formation: Reaction with alcohols (R-OH) or phenols (Ar-OH), typically in the presence of a base, yields sulfonate esters.

- The Formyl Group (-CHO): The aldehyde functionality is a versatile synthetic handle for carbon-carbon and carbon-nitrogen bond formation.

  - Reductive Amination: A one-pot reaction with an amine in the presence of a mild reducing agent (e.g., sodium triacetoxyborohydride, $NaBH(OAc)_3$) converts the aldehyde into a secondary or tertiary amine. This is one of the most efficient methods for introducing amine diversity into a molecule.

  - Oxidation: The aldehyde can be oxidized to a carboxylic acid using standard oxidizing agents like potassium permanganate ($KMnO_4$) or Jones reagent.

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- Reduction: The aldehyde can be reduced to a primary alcohol using reducing agents such as sodium borohydride ($NaBH_4$).
- Wittig Reaction: Reaction with a phosphonium ylide allows for the formation of an alkene, extending the carbon skeleton.

Caption: Key chemical transformations of 5-formyl-3-chlorosulfonylthiophene.

Safety, Handling, and Storage

As a reactive acid chloride, 5-formyl-3-chlorosulfonylthiophene requires careful handling to ensure user safety and maintain compound integrity. Information synthesized from safety data sheets of analogous sulfonyl chlorides provides a robust framework for safe practice.[5][6][7][8]

- Hazard Classification: This compound should be treated as corrosive. It is expected to cause severe skin burns and eye damage. It reacts with moisture, including humidity in the air, to release hydrochloric acid (HCl).
- Personal Protective Equipment (PPE): Always handle this chemical in a certified chemical fume hood.[6] Wear appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile).
  - A lab coat.
  - Chemical splash goggles and a face shield.
- Handling:
  - Avoid inhalation of dust.
  - Do not allow contact with skin, eyes, or clothing.[5][6]
  - Keep away from water and moisture to prevent decomposition.
  - Handle under an inert atmosphere for long-term use and to maintain purity.
- First Aid:

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- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]

- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[2] For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.[2]

Conclusion

5-formyl-3-chlorosulfonylthiophene is a powerful and versatile building block for chemical synthesis, particularly within the realm of drug discovery and development. Its bifunctional nature allows for the creation of large, diverse libraries of compounds centered on the medicinally important thiophene core. The highly reliable reactivity of the chlorosulfonyl group towards amines to form sulfonamides, coupled with the vast synthetic possibilities of the formyl group, provides medicinal chemists with a robust platform for structure-activity relationship (SAR) studies. By understanding its properties, synthesis, reactivity, and handling requirements as detailed in this guide, researchers can fully leverage the potential of this key intermediate to accelerate the discovery of the next generation of therapeutic agents.

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